

# Application Note and Protocol for the Purification of Sodium Hydrogen Adipate

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## Compound of Interest

Compound Name: Sodium hydrogen adipate

Cat. No.: B101022

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## Introduction

**Sodium hydrogen adipate**, the monosodium salt of adipic acid, is a compound of interest in various research and development applications, including its potential use as a buffering agent and in the formulation of pharmaceutical products. The purity of this compound is critical for its intended application, as impurities can affect its physicochemical properties and biological activity. Adipic acid is commercially produced primarily through the nitric acid oxidation of a cyclohexanol-cyclohexanone mixture (KA oil).<sup>[1][2][3]</sup> This process can introduce impurities such as other dicarboxylic acids (e.g., glutaric acid, succinic acid) and unreacted starting materials.<sup>[1][2]</sup> This application note provides a detailed experimental protocol for the purification of **sodium hydrogen adipate** from a crude reaction mixture using recrystallization.

## Key Experiment: Purification by Recrystallization

Recrystallization is a robust and widely used technique for the purification of solid organic compounds. The principle of this method relies on the differential solubility of the desired compound and its impurities in a chosen solvent at different temperatures. An ideal recrystallization solvent will dissolve the target compound sparingly at room temperature but will have high solubility at an elevated temperature. Conversely, the impurities should either be highly soluble at all temperatures (to remain in the mother liquor) or insoluble at all temperatures (to be removed by hot filtration).

For **sodium hydrogen adipate**, a polar protic solvent is expected to be effective due to the presence of the carboxylate and carboxylic acid functional groups. A mixture of ethanol and

water is proposed here to provide a suitable polarity range for selective crystallization.

## Experimental Protocol

This protocol details the steps for the purification of crude **sodium hydrogen adipate** by recrystallization.

Materials and Equipment:

- Crude **sodium hydrogen adipate**
- Deionized water
- Ethanol (95%)
- Activated carbon (decolorizing agent)
- Erlenmeyer flasks
- Heating mantle or hot plate with magnetic stirrer
- Buchner funnel and flask
- Filter paper
- Ice bath
- Spatula
- Drying oven

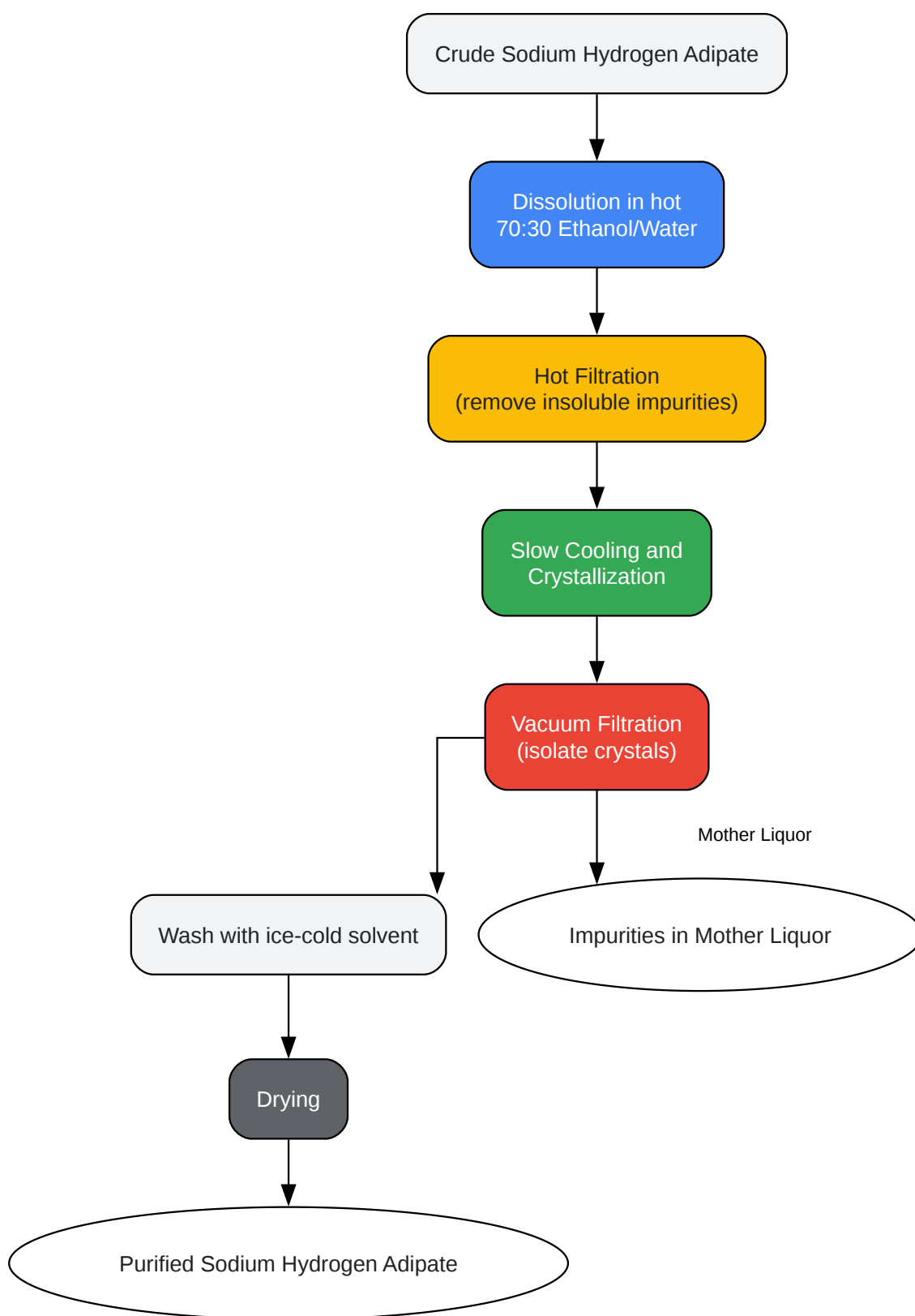
Procedure:

- Dissolution:
  - Place the crude **sodium hydrogen adipate** in an Erlenmeyer flask.
  - Add a minimal amount of a 70:30 (v/v) ethanol/water mixture to the flask.

- Gently heat the mixture on a hot plate with stirring until the solid completely dissolves. Add more solvent in small portions if necessary to achieve complete dissolution at the boiling point. Avoid adding excess solvent to maximize the yield.
- Decolorization (Optional):
  - If the solution is colored, remove it from the heat and allow it to cool slightly.
  - Add a small amount of activated carbon to the hot solution to adsorb colored impurities.
  - Reheat the solution to boiling for a few minutes.
- Hot Filtration:
  - Preheat a second Erlenmeyer flask and a funnel with fluted filter paper.
  - Quickly filter the hot solution through the fluted filter paper to remove any insoluble impurities and the activated carbon (if used). This step should be performed rapidly to prevent premature crystallization on the filter paper.
- Crystallization:
  - Allow the hot, clear filtrate to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.
  - Once the solution has reached room temperature, place the flask in an ice bath to maximize the precipitation of the purified **sodium hydrogen adipate**.
- Isolation of Crystals:
  - Collect the crystals by vacuum filtration using a Buchner funnel and flask.
  - Wash the crystals with a small amount of ice-cold 70:30 ethanol/water mixture to remove any adhering mother liquor containing dissolved impurities.
- Drying:
  - Carefully transfer the purified crystals to a pre-weighed watch glass.

- Dry the crystals in a drying oven at a temperature below the melting point of **sodium hydrogen adipate** until a constant weight is achieved.

#### Experimental Workflow



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